

An In-depth Technical Guide to the Antiinflammatory Properties of Canagliflozin

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Compound of Interest		
Compound Name:	Canagliflozin	
Cat. No.:	B192856	Get Quote

Abstract

Canagliflozin, a sodium-glucose cotransporter 2 (SGLT2) inhibitor, has demonstrated significant cardiovascular and renal benefits in clinical trials, extending beyond its primary glucose-lowering effect. A growing body of evidence indicates that these pleiotropic effects are substantially driven by the drug's potent anti-inflammatory properties. This technical guide provides a comprehensive overview of the molecular mechanisms underpinning canagliflozin's anti-inflammatory actions, supported by quantitative data from in vitro, in vivo, and clinical studies. Key pathways modulated by canagliflozin include the activation of AMP-activated protein kinase (AMPK), inhibition of the nuclear factor-kappa B (NF-κB) signaling cascade, suppression of the NLRP3 inflammasome, and promotion of autophagy. This document details the experimental protocols used to elucidate these effects and presents key data in structured tables for comparative analysis. Visualizations of core signaling pathways and experimental workflows are provided to facilitate a deeper understanding for researchers, scientists, and drug development professionals.

Core Anti-inflammatory Mechanisms of Canagliflozin

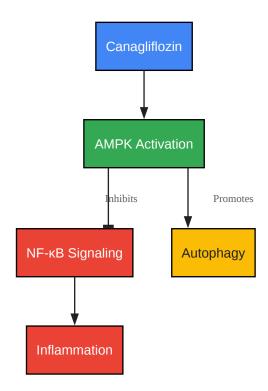
Canagliflozin exerts its anti-inflammatory effects through a multi-pronged approach, targeting several key signaling hubs that govern the inflammatory response. These mechanisms are often independent of its SGLT2 inhibition and hypoglycemic action.



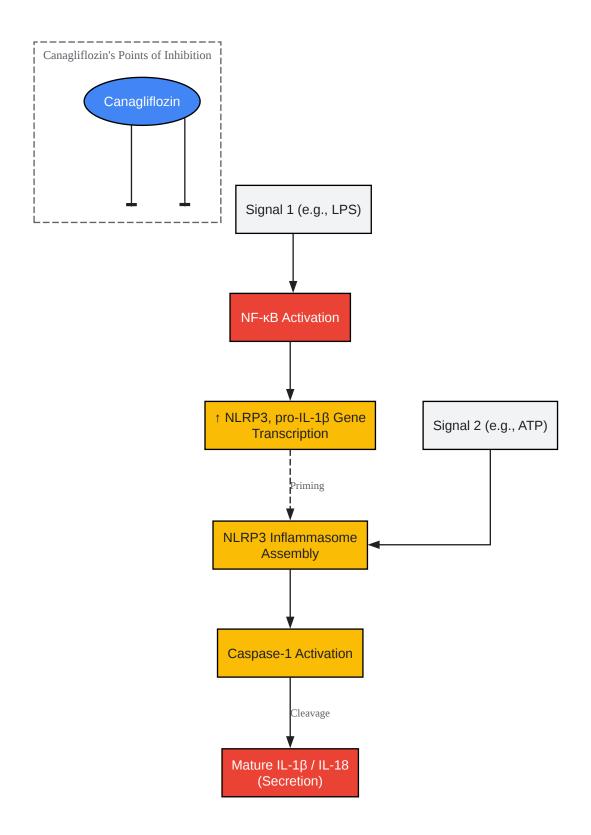
Activation of AMP-Activated Protein Kinase (AMPK)

AMPK is a critical energy sensor that, when activated, orchestrates a switch from anabolic to catabolic processes to restore cellular energy balance. Beyond metabolism, AMPK activation has potent anti-inflammatory consequences. **Canagliflozin** has been shown to activate AMPK in various cell types, including immune cells, cardiomyocytes, and endothelial cells.[1][2][3][4] This activation is a central node from which other anti-inflammatory effects diverge, such as the inhibition of the NF-kB pathway and the induction of autophagy.[4][5]

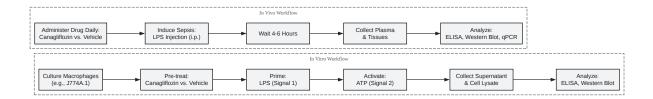












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